

BRD4-IN-3 stock solution preparation and storage protocol

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Compound of Interest

Compound Name: BRD4-IN-3

Cat. No.: B15569940

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Application Notes and Protocols: BRD4-IN-3

For Researchers, Scientists, and Drug Development Professionals

Introduction

BRD4-IN-3, also known as PLK1/**BRD4-IN-3**, is a potent and selective dual inhibitor of Bromodomain-containing protein 4 (BRD4) and Polo-like kinase 1 (PLK1). BRD4 is an epigenetic reader that plays a crucial role in the transcriptional regulation of key oncogenes, such as c-MYC. PLK1 is a serine/threonine kinase that is a critical regulator of multiple stages of mitosis. The simultaneous inhibition of these two targets has demonstrated synergistic anti-tumor effects, making **BRD4-IN-3** a valuable tool for cancer research and drug development. These application notes provide detailed protocols for the preparation, storage, and use of **BRD4-IN-3** stock solutions.

Quantitative Data Summary

The following table summarizes the key quantitative data for **BRD4-IN-3**.

Property	Value	Reference
Compound Name	BRD4-IN-3 (PLK1/BRD4-IN-3)	
CAS Number	2251709-91-6	
Molecular Formula	C ₃₁ H ₄₃ N ₇ O ₃	
Molecular Weight	561.72 g/mol	
IC ₅₀ (BRD4-BD1)	0.059 µM	
IC ₅₀ (PLK1)	0.127 µM	
IC ₅₀ (BRDT-BD1)	0.245 µM	
Solubility	Soluble in DMSO	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **BRD4-IN-3** in Dimethyl Sulfoxide (DMSO).

Materials:

- **BRD4-IN-3** powder
- Anhydrous/sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated scale
- Pipettes

Procedure:

- **Weighing the Compound:** Carefully weigh the desired amount of **BRD4-IN-3** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.62 mg of **BRD4-IN-3** (Molecular Weight = 561.72 g/mol).
- **Solvent Addition:** Add the calculated volume of DMSO to the powder to achieve a 10 mM concentration. For 5.62 mg of the compound, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for several minutes to ensure the compound is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots as recommended in the storage protocol below.

****Protocol 2**

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